

Application Notes and Protocols for Disperse Red 177 in Synthetic Fabric Printing

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Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B1581144

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Disperse Red 177** for printing on synthetic fabrics, particularly polyester. The following sections detail the dye's properties, recommended printing paste formulations, experimental protocols for printing and fixation, and expected performance characteristics.

Disperse Red 177 is a monoazo disperse dye belonging to the benzothiazole class, recognized for its bright red hue and suitability for dyeing and printing polyester and other hydrophobic fibers.^[1] Its application in textile printing is valued for achieving good color yield and fastness properties when applied under optimized conditions.^[1]

Chemical and Physical Properties of Disperse Red 177

A summary of the key properties of **Disperse Red 177** is presented in the table below. Understanding these characteristics is crucial for its effective application in printing pastes and for predicting its behavior during the fixation process.

Property	Value
C.I. Name	Disperse Red 177
C.I. Number	11122
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₄ S
Molecular Weight	438.46 g/mol
CAS Registry No.	58051-98-2
Chemical Class	Single Azo
Solubility	Insoluble in water
Application	Dyeing and printing of polyester and its blended fabrics.

Experimental Protocols

The following protocols provide a step-by-step guide for the application of **Disperse Red 177** in a laboratory or research setting.

Protocol 1: Preparation of Printing Paste

This protocol outlines the formulation of a standard printing paste for screen printing on polyester fabric.

Materials:

- **Disperse Red 177**
- Dispersing agent (e.g., Setamol WS)
- Thickener (e.g., modified guar gum, sodium alginate)
- Acidifying agent (e.g., citric acid or acetic acid)
- Acid liberating agent (e.g., ammonium sulfate)

- Oxidizing agent (e.g., sodium chlorate)
- Deionized water

Equipment:

- Laboratory balance
- High-speed stirrer or homogenizer
- Beakers
- pH meter

Procedure:

- In a beaker, create a stock paste by mixing the **Disperse Red 177** powder with a dispersing agent and a small amount of deionized water to form a smooth, lump-free paste.[\[2\]](#)[\[3\]](#)
- In a separate container, prepare the thickener solution according to the manufacturer's instructions. Commonly, this involves sprinkling the thickener powder into water under constant stirring until a homogenous, viscous solution is formed.
- Gradually add the dye stock paste to the thickener solution under continuous stirring.
- Incorporate the other auxiliaries, such as the acidifying agent, acid liberating agent, and oxidizing agent, into the paste one by one, ensuring complete mixing after each addition.[\[4\]](#)
- Adjust the pH of the final printing paste to approximately 6.0 using the acidifying agent.[\[4\]](#)
- Continue stirring the final paste for an additional 15-20 minutes to ensure homogeneity.

Example Printing Paste Formulation:

Component	Quantity (g/kg)	Purpose
Disperse Red 177 (3% shade)	30	Colorant
Dispersing Agent	20	Prevents dye aggregation
Thickener	500-600	Provides viscosity for printing
Citric Acid	10	To achieve acidic pH[4]
Ammonium Sulfate	5	Acid liberation during steaming[4]
Sodium Chlorate	5	Prevents dye reduction[4]
Deionized Water	to make 1000g	Solvent

Protocol 2: Fabric Printing and Dye Fixation

This protocol describes the process of applying the printing paste to the fabric and the subsequent fixation of the dye.

Materials:

- Pre-treated polyester fabric (scoured and heat-set)
- Prepared **Disperse Red 177** printing paste
- Screen printing apparatus (screen with desired design, squeegee)
- Laboratory dryer
- Steamer or thermofixation unit (e.g., laboratory stenter)

Procedure:

- Place the polyester fabric on the printing table.
- Apply the printing paste onto the screen and print the design onto the fabric using a squeegee with even pressure.[2]

- Carefully remove the printed fabric and dry it at a low temperature (e.g., 80-100°C) to avoid premature dye sublimation.[5]
- Fix the dye onto the fabric using one of the following methods:
 - High-Temperature Steaming: Steam the dried fabric at 180°C for 1-2 minutes.[4][6]
 - Pressure Steaming: Steam the fabric at 128-130°C for 30 minutes under pressure.[4][7]
 - Thermofixation: Pass the fabric through a thermofixation unit at 200-210°C for 30-90 seconds.[4][6][8]

Protocol 3: After-treatment (Washing-off)

This protocol is essential for removing the thickener and any unfixed dye from the fabric surface to ensure optimal fastness properties and a soft fabric feel.

Materials:

- Printed and fixed polyester fabric
- Non-ionic detergent
- Sodium hydrosulfite (for reduction clearing, if necessary)
- Sodium hydroxide (for reduction clearing, if necessary)
- Laboratory washing machine or beakers with a stirrer

Procedure:

- Initial Rinse: Thoroughly rinse the printed fabric in cold water to remove the bulk of the thickener.
- Hot Wash: Wash the fabric in a solution containing a non-ionic detergent (e.g., 2 g/L) at 60°C for 10-15 minutes.[7]
- Reduction Clearing (Optional but Recommended): For deeper shades and improved wash fastness, perform a reduction clearing step. This involves treating the fabric in a bath

containing sodium hydrosulfite and sodium hydroxide at an elevated temperature.[3]

- Rinsing: Rinse the fabric thoroughly with hot water, followed by a final cold water rinse to remove all residual chemicals.
- Drying: Dry the washed fabric at an appropriate temperature.

Quantitative Data and Performance

The performance of **Disperse Red 177** prints is evaluated based on color yield (K/S value) and various fastness properties. The following tables summarize available data.

Table 1: Fastness Properties of **Disperse Red 177**

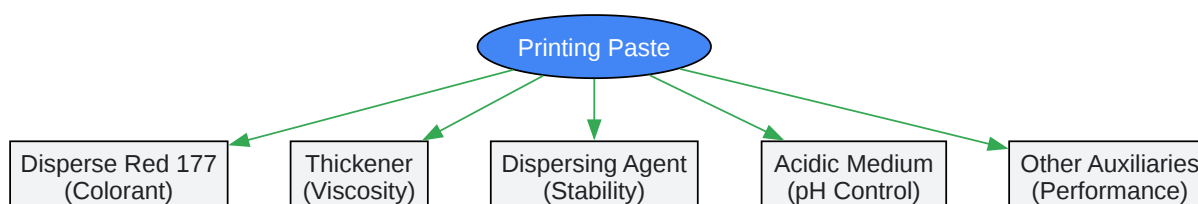
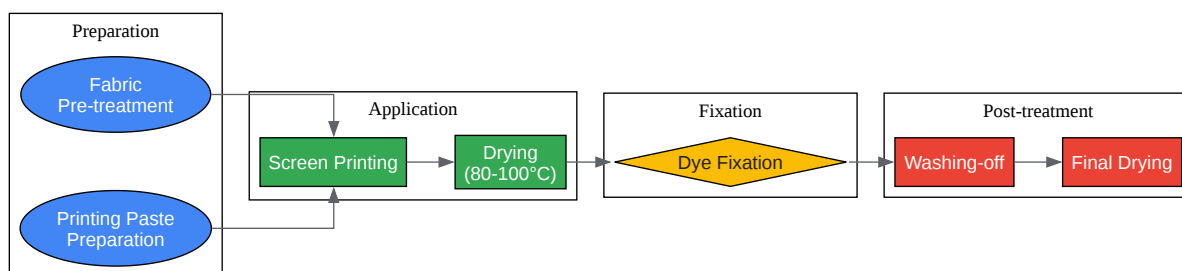
Fastness Test	AATCC Standard	Rating
Ironing Fastness	-	4-5
Light Fastness	-	4-5
Perspiration Fastness	-	4-5
Washing Fastness	-	4-5
(Data sourced from World Dye Variety, ratings are on a scale of 1-5, where 5 is excellent)		

Table 2: Influence of Fixation Method on Color Yield (K/S) (This is generalized data for disperse dyes, as specific K/S values for **Disperse Red 177** under these exact conditions were not found in the initial search. Trends are expected to be similar.)

Fixation Method	Temperature	Time	Expected K/S Trend
Pressure Steaming	130°C	30 min	Good color yield[7]
High-Temp Steaming	180°C	1-2 min	High color yield, bright prints[4][6]
Thermofixation	210°C	30 sec	Good color yield, may be slightly less bright than steaming[4][6]

Visualizations

Experimental Workflow for Printing with Disperse Red 177



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